

In-Depth Technical Guide on Bis[bis(3,5-dimethylphenyl)phosphino]methane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis[bis(3,5-dimethylphenyl)phosphino]methane*

Cat. No.: B060575

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CAS Number: 167109-95-7

This technical guide provides a comprehensive overview of **Bis[bis(3,5-dimethylphenyl)phosphino]methane**, a sterically hindered phosphine ligand. The document is intended for researchers, scientists, and professionals in drug development and catalysis, summarizing its chemical properties and highlighting the current landscape of available technical data.

Core Compound Identification and Properties

Bis[bis(3,5-dimethylphenyl)phosphino]methane, an organophosphorus compound, is identified by the CAS number 167109-95-7.^{[1][2]} This bulky diphosphine ligand possesses a methylene bridge connecting two phosphorus atoms, each of which is substituted with two 3,5-dimethylphenyl (xylyl) groups. This steric hindrance is a key feature influencing its coordination chemistry and catalytic activity.

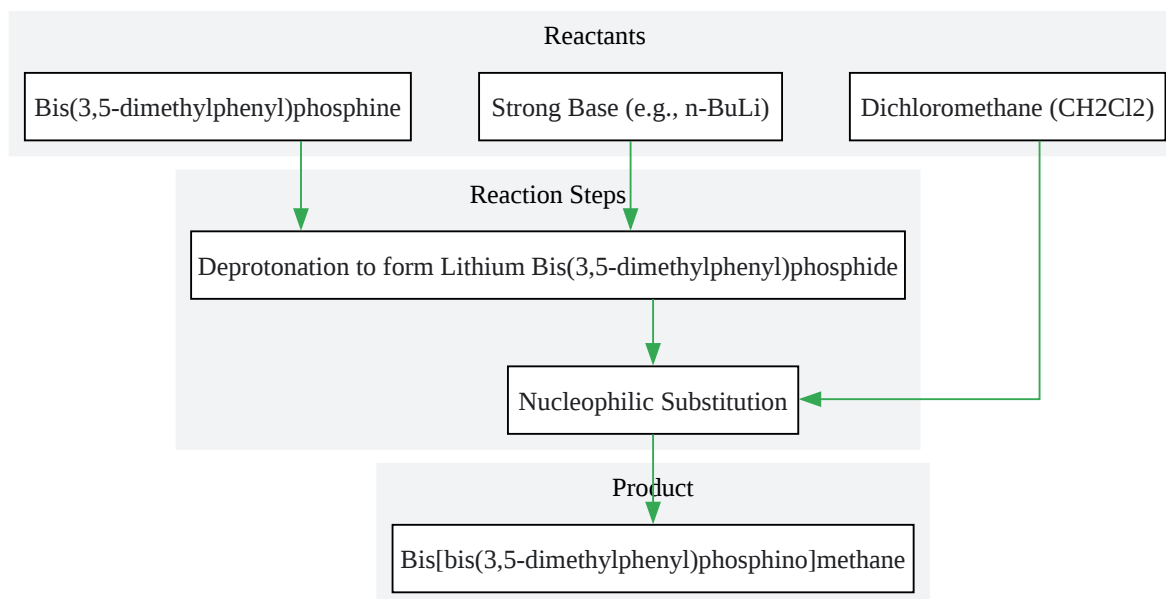
A summary of its basic properties is presented in the table below.

Property	Value
CAS Number	167109-95-7
Molecular Formula	C33H38P2
Molecular Weight	496.6 g/mol [1]
Exact Mass	496.245 g/mol [1]
Alternate Names	Methylenebis[bis(3,5-dimethylphenyl)phosphine]

Synthesis and Characterization

Detailed, peer-reviewed experimental protocols for the synthesis of **Bis[bis(3,5-dimethylphenyl)phosphino]methane** are not readily available in the public domain. The synthesis would likely follow general procedures for the preparation of diphosphine ligands, which often involve the reaction of a dihaloalkane with a metal phosphide.

A plausible synthetic pathway is illustrated below. This diagram represents a general logical workflow for the synthesis of such diphosphine ligands and is not based on a specific cited experimental protocol for this particular compound.



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Caption: Plausible synthetic workflow for **Bis[bis(3,5-dimethylphenyl)phosphino]methane**.

Comprehensive characterization data, such as detailed Nuclear Magnetic Resonance (NMR) spectra (¹H, ¹³C, ³¹P) and single-crystal X-ray diffraction data for **Bis[bis(3,5-dimethylphenyl)phosphino]methane**, are not widely published. Such data would be crucial for confirming the structure and purity of the compound and for understanding its conformational properties and coordination behavior.

Potential Applications in Catalysis and Drug Development

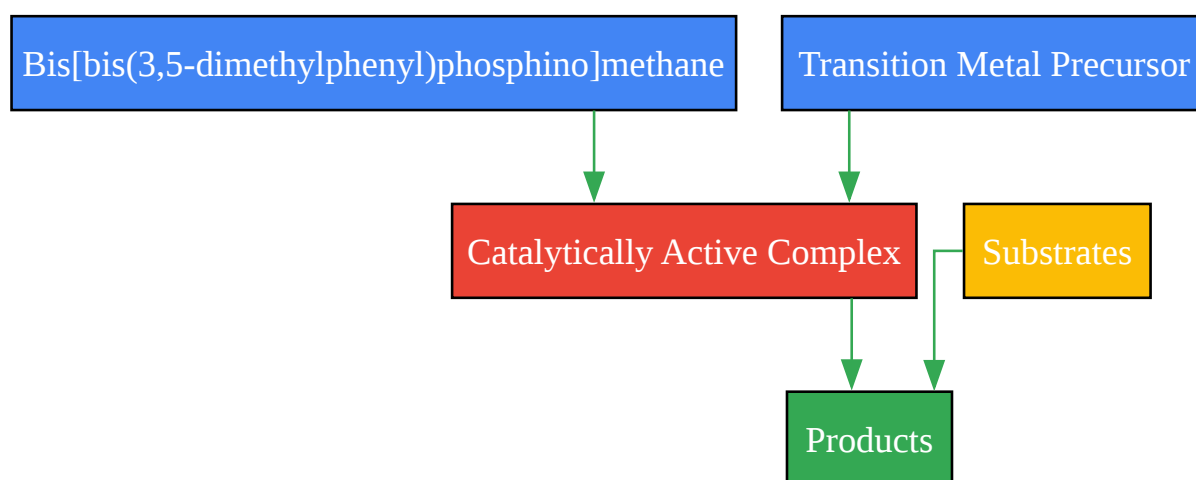
While specific, detailed applications of **Bis[bis(3,5-dimethylphenyl)phosphino]methane** are not extensively documented in readily available literature, its structural features suggest potential utility in areas where bulky phosphine ligands are advantageous. Its analogue, bis(diphenylphosphino)methane (dppm), is a widely used ligand in catalysis and organometallic

chemistry.[3] By extension, **Bis[bis(3,5-dimethylphenyl)phosphino]methane** could be explored in similar contexts.

Potential areas of application include:

- **Homogeneous Catalysis:** The steric bulk of the 3,5-dimethylphenyl groups can influence the selectivity of transition metal-catalyzed reactions, such as cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), hydrogenation, and hydroformylation. The increased steric hindrance compared to dppe could lead to different product distributions and catalytic activities.
- **Coordination Chemistry:** The ligand can be used to synthesize novel organometallic complexes with unique structural and electronic properties.
- **Drug Development:** Phosphine ligands can be incorporated into metal-based therapeutic agents.[3] The lipophilicity and steric profile of **Bis[bis(3,5-dimethylphenyl)phosphino]methane** could be leveraged in the design of new drug candidates.[3]

The logical relationship for its application as a ligand in catalysis is depicted in the following diagram.



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Caption: Role as a ligand in a general catalytic cycle.

Safety and Handling

For safe handling of **Bis[bis(3,5-dimethylphenyl)phosphino]methane**, it is recommended to work in a well-ventilated area and wear appropriate personal protective equipment, including gloves and eye protection, to avoid contact with skin and eyes.^[1] Measures should be taken to prevent the formation of dust and aerosols.^[1] It should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^[1]

Conclusion and Future Outlook

Bis[bis(3,5-dimethylphenyl)phosphino]methane is a sterically demanding diphosphine ligand with potential applications in catalysis and materials science. However, a comprehensive review of the available scientific literature reveals a notable scarcity of detailed experimental data for this specific compound. While its general properties can be inferred, there is a clear need for further research to fully characterize its synthesis, spectroscopic properties, crystal structure, and catalytic performance. Such studies would be invaluable for unlocking the full potential of this ligand and for providing the scientific community with the necessary data to utilize it in the development of new chemical transformations and functional materials.

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- To cite this document: BenchChem. [In-Depth Technical Guide on Bis[bis(3,5-dimethylphenyl)phosphino]methane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b060575#bis-bis-3-5-dimethylphenyl-phosphino-methane-cas-number\]](https://www.benchchem.com/product/b060575#bis-bis-3-5-dimethylphenyl-phosphino-methane-cas-number)

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